

Application Note: A Robust HPLC Method for the Quantitative Analysis of Crovatin

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Compound of Interest

Compound Name: *Crovatin*

Cat. No.: *B15597147*

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Abstract

This application note describes a sensitive, accurate, and robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **Crovatin** in bulk drug substance and pharmaceutical formulations. The method utilizes a C18 column with UV detection, providing excellent peak symmetry and resolution. The described protocol is suitable for quality control, stability testing, and research applications involving **Crovatin**. All experimental parameters have been optimized to ensure reliability and high throughput.

Introduction

Crovatin is a novel therapeutic agent under development. As with any pharmaceutical compound, a validated analytical method is crucial for ensuring product quality, safety, and efficacy throughout the drug development lifecycle. High-performance liquid chromatography (HPLC) is the premier technique for this purpose due to its high resolution, sensitivity, and precision. This document provides a detailed protocol for the determination of **Crovatin**, covering instrumentation, sample preparation, and data analysis.

Experimental Protocol

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is required. The specific parameters for this method are outlined below.

Table 1: HPLC Instrumentation and Conditions

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Detector	UV-Vis Detector
Column	ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Elution	See Table 2
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
Detection Wavelength	254 nm
Run Time	10 minutes

Table 2: Gradient Elution Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
6.0	5	95
8.0	5	95
8.1	95	5
10.0	95	5

Reagents and Standard Preparation

- Reagents: Acetonitrile (HPLC Grade), Formic Acid (LC-MS Grade), Deionized Water (18.2 MΩ·cm).
- Diluent: 50:50 (v/v) Acetonitrile:Water.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Crovatin** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the Standard Stock Solution with the diluent.

Sample Preparation

- Bulk Drug Substance: Accurately weigh 10 mg of the **Crovatin** sample, dissolve it in the diluent in a 100 mL volumetric flask to achieve a concentration of 100 µg/mL. Filter the solution through a 0.45 µm syringe filter before injection.
- Formulation (e.g., Tablets): Weigh and grind no fewer than 10 tablets to a fine powder. Transfer an amount of powder equivalent to 10 mg of **Crovatin** into a 100 mL volumetric flask. Add approximately 70 mL of diluent, sonicate for 15 minutes, and then dilute to volume. Mix well and filter through a 0.45 µm syringe filter.

Results and Discussion

The developed method provides excellent chromatographic performance for **Crovatin**. A typical chromatogram shows a well-defined, sharp peak for **Crovatin** at the expected retention time, free from interference from excipients or degradation products.

Method Performance Characteristics

The method was validated for linearity, precision, accuracy, and sensitivity. The results are summarized in the tables below.

Table 3: System Suitability Results

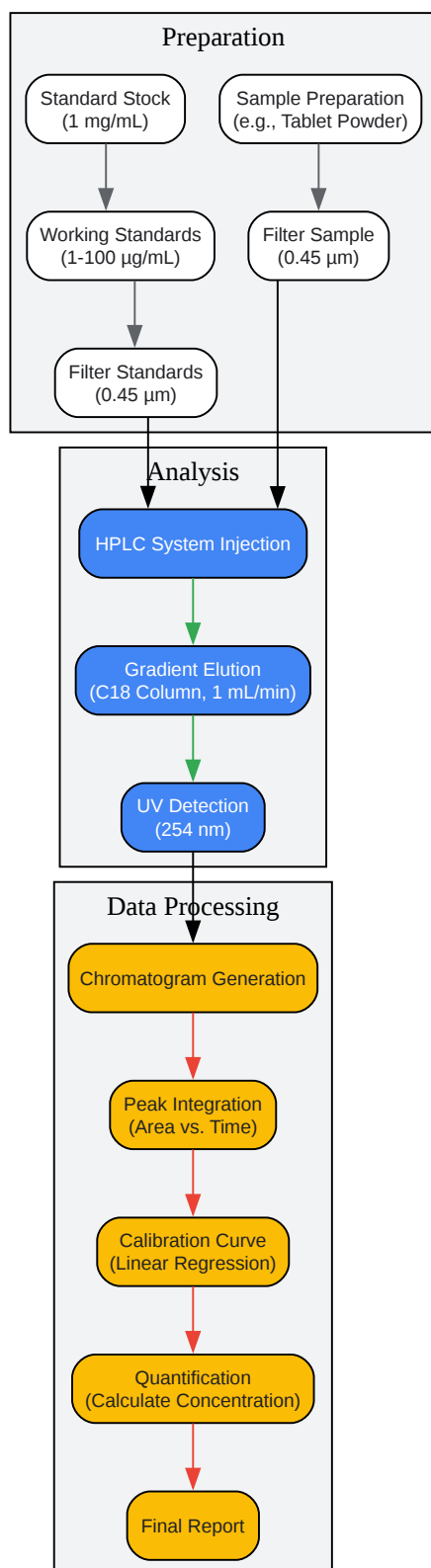
Parameter	Acceptance Criteria	Result
Retention Time (RT)	Approx. 4.5 min	4.52 min
Tailing Factor (T)	$T \leq 2.0$	1.15
Theoretical Plates (N)	$N \geq 2000$	8500

Table 4: Method Validation Summary

Parameter	Concentration Range	Result
Linearity (R^2)	1 - 100 µg/mL	0.9998
Limit of Detection (LOD)	-	0.1 µg/mL
Limit of Quantification (LOQ)	-	0.3 µg/mL
Precision (%RSD, n=6)	50 µg/mL	0.85%
Accuracy (% Recovery)	25, 50, 75 µg/mL	98.5% - 101.2%

Experimental Workflow Diagram

The logical flow from sample and standard preparation to final data analysis is depicted in the diagram below.



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Caption: Workflow for the HPLC analysis of **Crovatin**.

Conclusion

The HPLC method described in this application note is rapid, reliable, and highly effective for the quantitative analysis of **Crovatin**. The method demonstrates excellent linearity, precision, and accuracy, making it well-suited for routine quality control testing in the pharmaceutical industry. The short run time allows for high-throughput analysis, improving laboratory efficiency.

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